

Application Notes and Protocols for Chlorogentisylquinone

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Compound of Interest

Compound Name: Chlorogentisylquinone

CAS No.: 333344-08-4

Cat. No.: B1244671

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Disclaimer: Specific handling and safety data for **Chlorogentisylquinone** are not readily available in public safety databases. The following information is based on the general properties of quinones, chlorinated organic compounds, and contextual information from research publications. Researchers, scientists, and drug development professionals should always perform a thorough risk assessment before handling this compound and consult with their institution's safety officer.

Introduction

Chlorogentisylquinone, also known as FOM-8108, is a bioactive compound isolated from the marine fungus *Phoma* sp.[1]. It has been identified as a potent inhibitor of neutral sphingomyelinase[2]. Its unique structure, featuring a chlorinated quinone core, makes it a subject of interest in drug discovery and biomedical research. These application notes provide a guide to its handling, storage, and safety precautions based on available information and the chemical properties of related substances.

Physical and Chemical Properties

While specific physical and chemical data for **Chlorogentisylquinone** is limited, the following table summarizes its known properties and inferred characteristics based on its structure.

Property	Value/Information	Source/Inference
Molecular Formula	C ₇ H ₅ ClO ₃	Inferred from chemical structure
Molecular Weight	172.57 g/mol	Inferred from chemical structure
Appearance	Likely a solid at room temperature	Inferred from related quinone compounds
Solubility	Likely soluble in organic solvents such as dimethylformamide (DMF), dimethyl sulfoxide (DMSO), and alcohols. Limited solubility in water.	Inferred from use in research articles
Stability	Potentially unstable in the presence of light and water, which can cause decomposition.	Based on the reactivity of chlorinated quinones

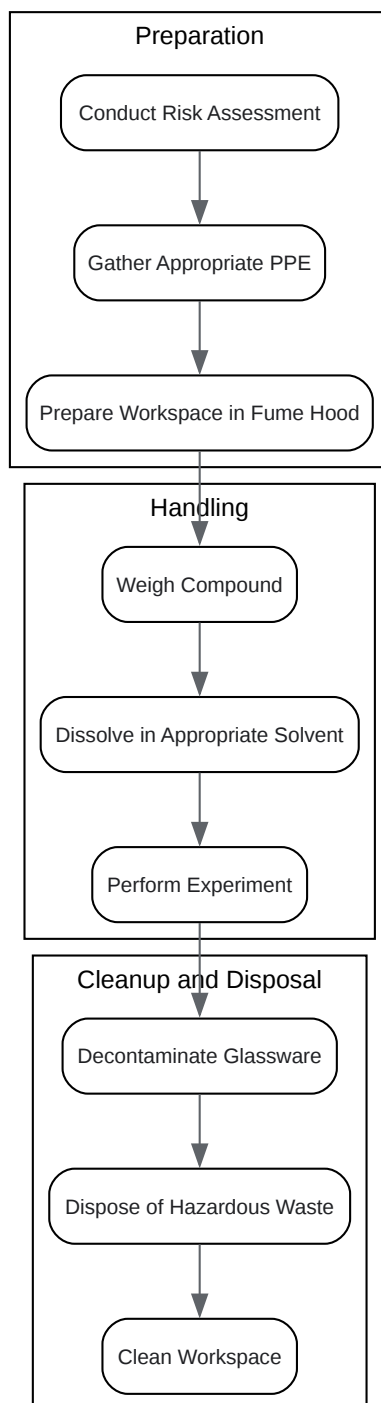
Hazard Identification and Safety Precautions

Based on the chemical class of chlorinated quinones, **Chlorogentisylquinone** should be handled as a potentially hazardous substance.

Hazard Class	Potential Effects	Recommended Precautions
Acute Toxicity (Oral, Dermal, Inhalation)	May be toxic if swallowed, in contact with skin, or if inhaled.	Avoid ingestion, skin contact, and inhalation of dust or aerosols. Handle in a well-ventilated area, preferably in a chemical fume hood.
Skin Corrosion/Irritation	May cause skin irritation.	Wear appropriate protective gloves and a lab coat.
Serious Eye Damage/Irritation	May cause serious eye irritation.	Wear safety glasses or goggles.
Environmental Hazard	Potentially toxic to aquatic life.	Avoid release into the environment.

General Handling Workflow

General Workflow for Handling Chlorogentisylquinone



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Caption: A generalized workflow for the safe handling of **Chlorogentisylquinone**.

Experimental Protocols

Preparation of a Stock Solution (10 mM in DMSO)

Objective: To prepare a 10 mM stock solution of **Chlorogentisylquinone** in dimethyl sulfoxide (DMSO) for use in biological assays.

Materials:

- **Chlorogentisylquinone** powder
- Anhydrous DMSO
- Microcentrifuge tubes
- Calibrated micropipettes
- Analytical balance
- Vortex mixer

Protocol:

- **Preparation:** Don all appropriate Personal Protective Equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves. Perform all operations in a certified chemical fume hood.
- **Weighing:** Tare a clean, dry microcentrifuge tube on an analytical balance. Carefully weigh 1.726 mg of **Chlorogentisylquinone** powder into the tube.
- **Dissolution:** Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Chlorogentisylquinone**.
- **Mixing:** Cap the tube securely and vortex thoroughly until the compound is completely dissolved.
- **Storage:** Store the stock solution at -20°C in a light-protected container.

In Vitro Neutral Sphingomyelinase Inhibition Assay

Objective: To determine the inhibitory effect of **Chlorogentisylquinone** on neutral sphingomyelinase (nSMase) activity.

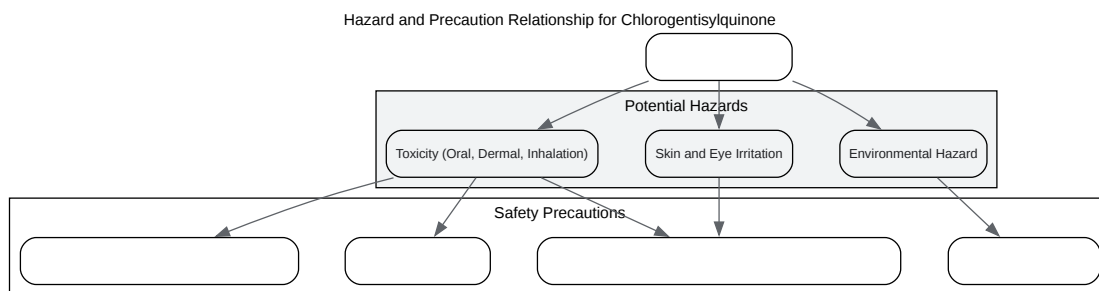
Materials:

- **Chlorogentisylquinone** stock solution (10 mM in DMSO)
- Recombinant human nSMase
- Sphingomyelin substrate
- Assay buffer (e.g., Tris-HCl with MgCl₂)
- 96-well microplate
- Plate reader

Protocol:

- **Prepare Reagents:** Dilute the **Chlorogentisylquinone** stock solution to the desired concentrations using the assay buffer. Prepare a solution of nSMase and sphingomyelin in the assay buffer.
- **Assay Setup:** In a 96-well plate, add the diluted **Chlorogentisylquinone** solutions to the appropriate wells. Include positive (no inhibitor) and negative (no enzyme) controls.
- **Enzyme Addition:** Add the nSMase solution to all wells except the negative control.
- **Incubation:** Incubate the plate at 37°C for a predetermined time (e.g., 30 minutes).
- **Substrate Addition:** Initiate the reaction by adding the sphingomyelin substrate to all wells.
- **Measurement:** Measure the product formation over time using a plate reader at the appropriate wavelength.
- **Data Analysis:** Calculate the percentage of inhibition for each concentration of **Chlorogentisylquinone** and determine the IC₅₀ value.

Hazard and Precaution Logical Relationship



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Caption: Logical relationship between the potential hazards of **Chlorogentisylquinone** and the corresponding safety precautions.

Emergency Procedures

Situation	Procedure
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal. Ventilate the area and wash the spill site after material pickup is complete.

Storage and Disposal

- Storage: Store **Chlorogentisylquinone** in a tightly sealed, light-resistant container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow the material to be released into the environment.

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References

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
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